

Shelf life and proper storage conditions for cholesteryl acetate standards.

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Compound of Interest

Compound Name: Cholesteryl acetate

Cat. No.: B139216

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Technical Support Center: Cholesteryl Acetate Standards

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the shelf life, proper storage, and handling of **cholesteryl acetate** standards.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for solid **cholesteryl acetate**?

For long-term storage, solid **cholesteryl acetate** should be stored in a cool, dry, and well-ventilated place.[1][2] Specific temperature recommendations vary by supplier, but a general guideline is +2 to +8°C for long-term stability.[3] Some suppliers state that it is stable for at least two years when stored at +4°C.[4] For shorter periods, room temperature storage in the continental US is also mentioned, though this may vary elsewhere.[5]

Q2: How should I store **cholesteryl acetate** once it is dissolved in a solvent?

Stock solutions of **cholesteryl acetate** should be stored at low temperatures. Recommendations are typically -20°C for up to one year or -80°C for up to two years. It is crucial to use a tightly sealed container to prevent solvent evaporation and contamination.

Q3: What is the expected shelf life of **cholesteryl acetate**?

The shelf life of **cholesteryl acetate** depends on its form (solid or in solution) and storage conditions. Solid **cholesteryl acetate** is stable for at least two to four years when stored correctly. One supplier suggests a stability of 24 months when stored in an airtight container at +2 to +8°C. In a solvent, the stability is generally shorter, as indicated in the storage conditions.

Q4: In which solvents is **cholesteryl acetate** soluble?

Cholesteryl acetate is soluble in chloroform and slightly soluble in methanol. It is noted to be insoluble in water. For creating stock solutions, fresh DMSO is recommended, as moisture-absorbing DMSO can reduce solubility.

Q5: What are the signs of degradation?

Degradation of **cholesteryl acetate** can be indicated by a change in its physical appearance, such as discoloration from a white powder. A melting point below the expected range of 111.5 - 115°C can also suggest impurity or degradation. Chromatographic methods like TLC can be used to check for the presence of impurities or degradation products.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Difficulty Dissolving the Standard	Use of an inappropriate solvent.	Cholesteryl acetate is soluble in chloroform and slightly soluble in methanol. It is insoluble in water.
The solvent may have absorbed moisture (e.g., DMSO).	Use fresh, anhydrous solvent.	
Inconsistent Experimental Results	Degradation of the standard due to improper storage.	Verify the storage conditions and age of the standard. If in doubt, use a fresh vial. Perform a quality control check (see Experimental Protocols).
Contamination of the standard.	Ensure proper handling procedures are followed to avoid contamination. Use clean labware and personal protective equipment.	
Observed Impurities in Analysis (e.g., extra peaks in HPLC/GC)	The standard has degraded over time.	Cholesteryl acetate can undergo autoxidation and photo-oxidation, leading to the formation of oxysterols.
Incompatible materials were used.	Avoid contact with strong oxidizing agents.	

Data Presentation

Table 1: Recommended Storage Conditions and Shelf Life of **Cholesteryl Acetate**

Form	Storage Temperature	Duration	Reference
Solid	Room Temperature (Continental US)	Short-term	
Solid	+2 to +8°C	≥ 24 months	
Solid	+4°C	≥ 2 years	
In Solvent	-20°C	Up to 1 year	
In Solvent	-80°C	Up to 2 years	

Experimental Protocols

Protocol 1: Quality Control Check of **Cholesteryl Acetate** by Thin-Layer Chromatography (TLC)

This protocol is designed to qualitatively assess the purity of a **cholesteryl acetate** standard.

Materials:

- **Cholesteryl acetate** standard
- Cholesterol (as a reference for potential starting material impurity)
- TLC plate (silica gel)
- Developing solvent: 50/50 mixture of ethyl acetate and cyclohexane
- Visualization agent: Potassium permanganate stain
- Chloroform for sample preparation
- Glass capillaries or spotting tubes
- Developing chamber
- Drying oven or heat gun

Procedure:

- **Sample Preparation:** Dissolve a small amount of the **cholesteryl acetate** standard in chloroform. Prepare a separate solution of cholesterol in chloroform for comparison.
- **Spotting:** Using a capillary tube, spot a small amount of the **cholesteryl acetate** solution onto the baseline of the TLC plate. In a separate lane, spot the cholesterol reference.
- **Development:** Place the TLC plate in a developing chamber containing the ethyl acetate/cyclohexane solvent mixture. Allow the solvent front to travel up the plate.
- **Visualization:** Once the solvent front has reached the desired height, remove the plate from the chamber and mark the solvent front. Dry the plate thoroughly.
- **Staining:** Dip the dried plate into a potassium permanganate stain solution and then gently heat it with a heat gun until spots appear.
- **Analysis:** **Cholesteryl acetate** should appear as a single spot. The absence of a spot corresponding to the cholesterol reference indicates the purity of the standard with respect to the starting material.

Protocol 2: Melting Point Determination

This protocol provides a method to assess the purity of solid **cholesteryl acetate**.

Materials:

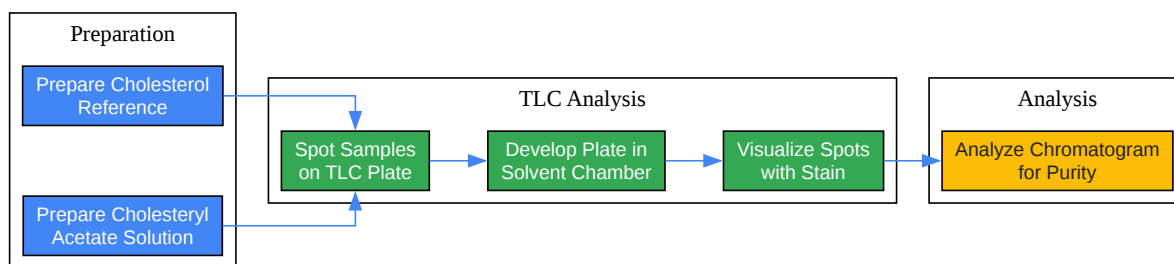
- **Cholesteryl acetate** standard
- Melting point apparatus
- Capillary tubes

Procedure:

- **Sample Preparation:** Place a small amount of the dry, powdered **cholesteryl acetate** into a capillary tube, tapping gently to pack the sample.

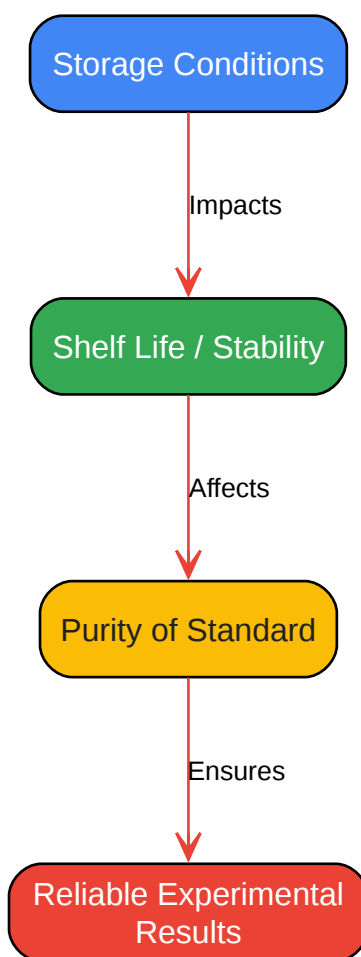
- Measurement: Place the capillary tube in the melting point apparatus.
- Heating: Heat the sample at a slow, controlled rate.
- Observation: Record the temperature at which the sample begins to melt and the temperature at which it becomes completely liquid.
- Analysis: A pure sample of **cholesteryl acetate** should have a sharp melting point range between 111.5°C and 115°C. A broader melting range or a melting point below this range may indicate the presence of impurities.

Visualizations



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Caption: Workflow for Purity Assessment by TLC.



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References

- 1. fishersci.com [fishersci.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. nstchemicals.com [nstchemicals.com]
- 4. Cholesteryl acetate - CAS-Number 604-35-3 - Order from Chemodex [chemodex.com]
- 5. medchemexpress.com [medchemexpress.com]

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